

overcoming solubility issues of Isomucronulatol 7-O-glucoside in solvents

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Compound of Interest

Compound Name: *Isomucronulatol 7-O-glucoside*

Cat. No.: *B191609*

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Technical Support Center: Isomucronulatol 7-O-glucoside

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on overcoming solubility challenges associated with **Isomucronulatol 7-O-glucoside**.

Frequently Asked Questions (FAQs)

Q1: What is **Isomucronulatol 7-O-glucoside** and what are its basic properties?

A1: **Isomucronulatol 7-O-glucoside** is a flavonoid and isoflavonoid natural product isolated from the roots of *Astragalus membranaceus*.^{[1][2]} It is recognized for its potential anti-inflammatory and anti-osteoarthritic effects.^{[1][3]} Key chemical properties are summarized in the table below.

Q2: In which organic solvents is **Isomucronulatol 7-O-glucoside** soluble?

A2: **Isomucronulatol 7-O-glucoside** is soluble in Dimethyl sulfoxide (DMSO), pyridine, methanol, and ethanol.^{[3][4]} For creating stock solutions, DMSO is commonly recommended.^{[5][6]}

Q3: What is the maximum concentration of **Isomucronulatol 7-O-glucoside** that can be achieved in DMSO?

A3: A concentration of 45 mg/mL (96.89 mM) in DMSO has been reported.[6] To achieve this, sonication is recommended to aid dissolution.[6]

Q4: My **Isomucronulatol 7-O-glucoside** precipitates when I dilute my DMSO stock solution into an aqueous buffer (e.g., PBS or cell culture media). Why is this happening?

A4: This is a common phenomenon for compounds with low aqueous solubility.[7] DMSO is a very strong organic solvent, but when it is introduced into an aqueous environment, the overall polarity of the solution increases significantly. This change causes the compound, which is not readily soluble in water, to "crash out" or precipitate from the solution.[7]

Q5: What are the first troubleshooting steps if I observe precipitation upon aqueous dilution?

A5: If you observe a precipitate, you should first try the following:

- Gentle Warming: Warming the solution to 37°C can sometimes help redissolve the compound. However, be mindful of the compound's stability at higher temperatures.[7]
- Sonication: Using a water bath sonicator can help break up aggregates and improve dissolution.[1][7]
- Optimize Dilution: Instead of a single large dilution, perform serial dilutions. Critically, add the DMSO stock to the aqueous buffer slowly while vortexing or mixing vigorously to ensure rapid dispersion.[7] Ensure the final DMSO concentration in your working solution is low and non-toxic to your experimental system (typically $\leq 0.1\%$).[7]

Q6: Are there more advanced methods to improve the aqueous solubility of **Isomucronulatol 7-O-glucoside** for in vivo or in vitro studies?

A6: Yes, several formulation strategies can significantly enhance aqueous solubility:

- Co-solvents: Using a mixture of solvents can improve solubility. Formulations including DMSO, PEG300, and Tween-80 have been shown to be effective.[1]
- Complexation: Encapsulating the compound within a larger molecule, such as a cyclodextrin, can dramatically increase its aqueous solubility.[8][9] A formulation with SBE- β -CD has been documented to yield a clear solution.[1]

- pH Adjustment: For compounds with ionizable groups, adjusting the pH of the buffer can increase solubility. Acidic compounds are more soluble at higher pH, while basic compounds are more soluble at lower pH.[\[7\]](#)

Data Summary Tables

Table 1: Chemical and Physical Properties of **Isomucronulatol 7-O-glucoside**

| Property | Value | Reference |
|-------------------|---|---|
| Molecular Formula | C ₂₃ H ₂₈ O ₁₀ | [10] [11] |
| Molecular Weight | 464.46 g/mol | [5] [6] |
| CAS Number | 94367-43-8 | [5] [10] |
| Appearance | Powder | [12] |

Table 2: Reported Solubility of **Isomucronulatol 7-O-glucoside**

| Solvent | Solubility | Recommendations | Reference |
|----------|---------------------|---------------------------|---------------------|
| DMSO | 45 mg/mL (96.89 mM) | Sonication is recommended | [6] |
| Ethanol | Soluble | - | [4] |
| Methanol | Soluble | - | [4] |
| Pyridine | Soluble | - | [4] |

Table 3: Co-Solvent Formulations for Enhanced Aqueous Solubility

| Formulation Protocol | Components | Achieved Solubility | Result | Reference |
|----------------------|--|-------------------------------|----------------|-----------|
| 1 | 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline | ≥ 2.5 mg/mL (5.38 mM) | Clear Solution | [1] |
| 2 | 10% DMSO, 90% (20% SBE- β -CD in Saline) | ≥ 2.5 mg/mL (5.38 mM) | Clear Solution | [1] |
| 3 | 10% DMSO, 90% Corn Oil | ≥ 2.5 mg/mL (5.38 mM) | Clear Solution | [1] |

Experimental Protocols & Methodologies

Protocol 1: Preparation of a Concentrated Stock Solution in DMSO

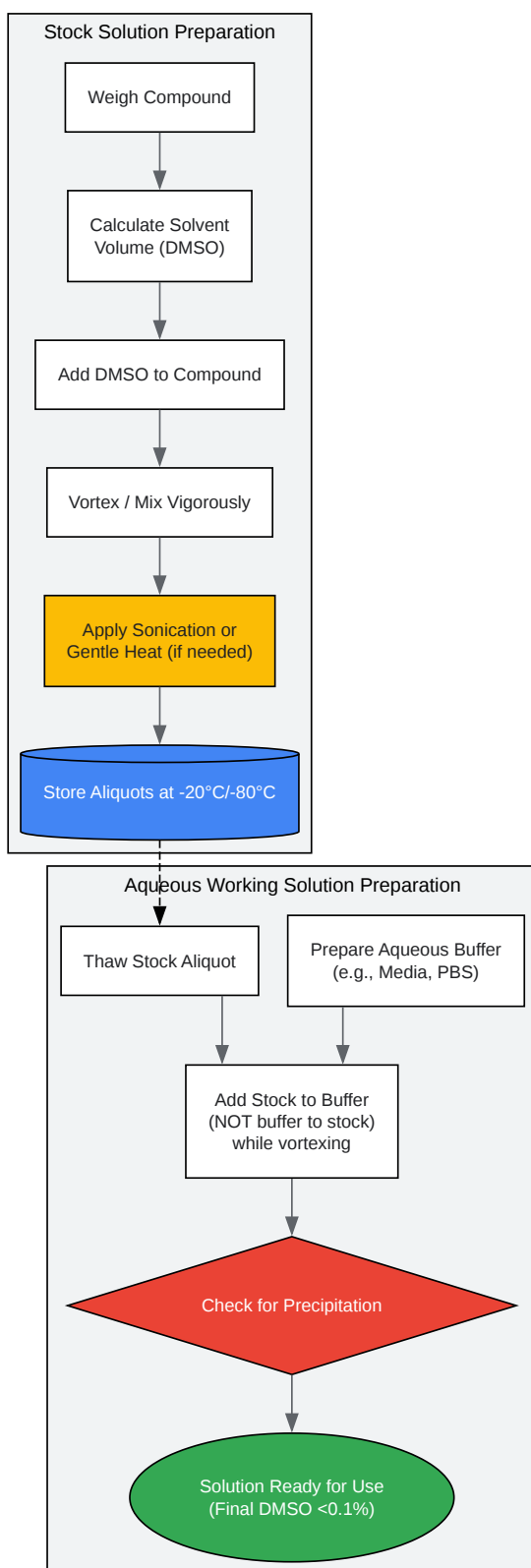
- Calculate Solvent Volume: Based on the mass of your compound and its molecular weight (464.46 g/mol), calculate the volume of DMSO required to achieve your desired high-concentration stock (e.g., 50 mM).
- Dissolution: Add the calculated volume of anhydrous, high-purity DMSO to the vial containing the **Isomucronulatol 7-O-glucoside** powder.
- Mixing: Vortex the solution for 1-2 minutes.
- Aid Dissolution (If Necessary): If the compound does not fully dissolve, place the vial in a water bath sonicator for 5-10 minutes or warm gently to 37°C until the solution is clear.[1][6][7]
- Storage: Store the stock solution at -20°C or -80°C in small, single-use aliquots to prevent degradation from repeated freeze-thaw cycles.[6]

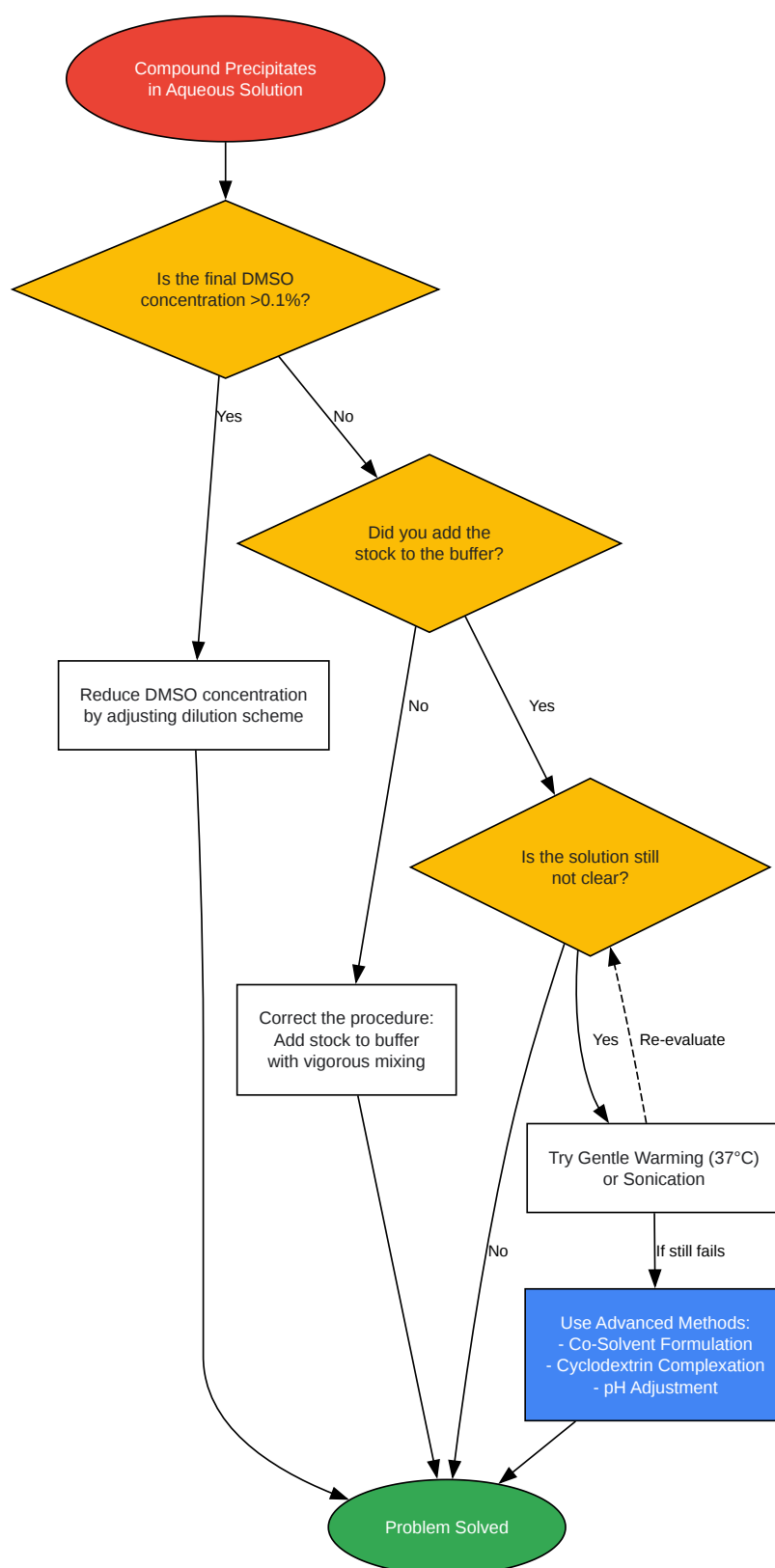
Protocol 2: Preparation of an Aqueous Working Solution using a Co-Solvent System

This protocol is based on Formulation 1 from Table 3.[1]

- **Prepare Co-Solvent Vehicle:** Prepare the vehicle by mixing the components in the correct ratio without the active compound (e.g., for a 1 mL total volume, mix 100 μ L DMSO, 400 μ L PEG300, 50 μ L Tween-80, and 450 μ L Saline).
- **Dissolve Compound:** Weigh the required amount of **Isomucronulatol 7-O-glucoside** and dissolve it first in the DMSO portion of the formulation.
- **Add Components Sequentially:** Add the remaining components (PEG300, Tween-80, Saline) one by one to the DMSO solution, mixing thoroughly after each addition.
- **Final Mixing:** Once all components are added, vortex the solution until it is clear and homogenous. Gentle warming or sonication can be used if precipitation occurs.^[1]
- **Usage:** Use the final formulation promptly. Check for precipitation before use.

Visual Guides and Workflows





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